

An In-depth Technical Guide to Methallyl Acetate: Chemical Properties and Structure

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Compound of Interest

Compound Name: Methallyl acetate

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Abstract

Methallyl acetate, a colorless liquid with a characteristic fruity odor, is an important organic intermediate with applications spanning the fragrance, polymer, and pharmaceutical industries. This technical guide provides a comprehensive overview of the core chemical properties and structural features of **methallyl acetate**. It includes a detailed summary of its physicochemical and spectroscopic data, alongside established experimental protocols for its synthesis, purification, and characterization. This document is intended to serve as a valuable resource for researchers and professionals engaged in work involving this versatile ester.

Chemical Structure and Identification

Methallyl acetate, systematically named 2-methylprop-2-enyl acetate, is an unsaturated ester. [1][2] The structure consists of a methallyl group (a methyl-substituted allyl group) attached to an acetate functional group.[3]

Molecular Formula: $C_6H_{10}O_2$ [1][3][4]

Canonical SMILES: CC(=C)COC(=O)C[5]

InChI Key: IVKYUXHYUAMPMT-UHFFFAOYSA-N[5]

CAS Registry Number: 820-71-3[1][2][3][4]

A 2D representation of the chemical structure of **methallyl acetate** is provided below.

Caption: 2D Chemical Structure of **Methallyl Acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **methallyl acetate** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	114.14 g/mol	[1][3][4]
Appearance	Colorless liquid	[4]
Boiling Point	122 °C at 760 mmHg	[6]
Density	0.906 g/cm ³	[6]
Refractive Index	1.4110 - 1.4150	[4]
Flash Point	35 °C	[4]
Solubility	Soluble in organic solvents, insoluble in water.	[3]
LogP	1.4	[1]

Spectroscopic Data

The structural elucidation of **methallyl acetate** is supported by various spectroscopic techniques. A compilation of available data is provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectrum: While a full, detailed spectrum with coupling constants is not readily available in the cited literature, the expected proton environments are: a singlet for the acetate methyl protons, a singlet for the methylene protons adjacent to the ester oxygen, and signals for the vinyl protons and the vinyl methyl group.

¹³C NMR Spectrum: The carbon NMR spectrum provides key signals corresponding to the different carbon environments within the molecule.

Chemical Shift (ppm)	Assignment
~170	C=O (ester carbonyl)
~140	C=C (quaternary vinyl)
~114	C=C (methylene)
~68	O-CH ₂
~21	O=C-CH ₃
~19	C=C-CH ₃

Note: The chemical shifts are approximate and can vary depending on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum of **methallyl acetate** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3080	=C-H stretch
~2950	C-H stretch (sp ³)
~1740	C=O stretch (ester)
~1650	C=C stretch
~1230	C-O stretch (ester)

Mass Spectrometry (MS)

The mass spectrum of **methallyl acetate** would show a molecular ion peak (M⁺) at m/z = 114. Key fragmentation patterns would involve the loss of the acetyl group and rearrangements of

the methallyl cation.

Experimental Protocols

Synthesis of Methallyl Acetate

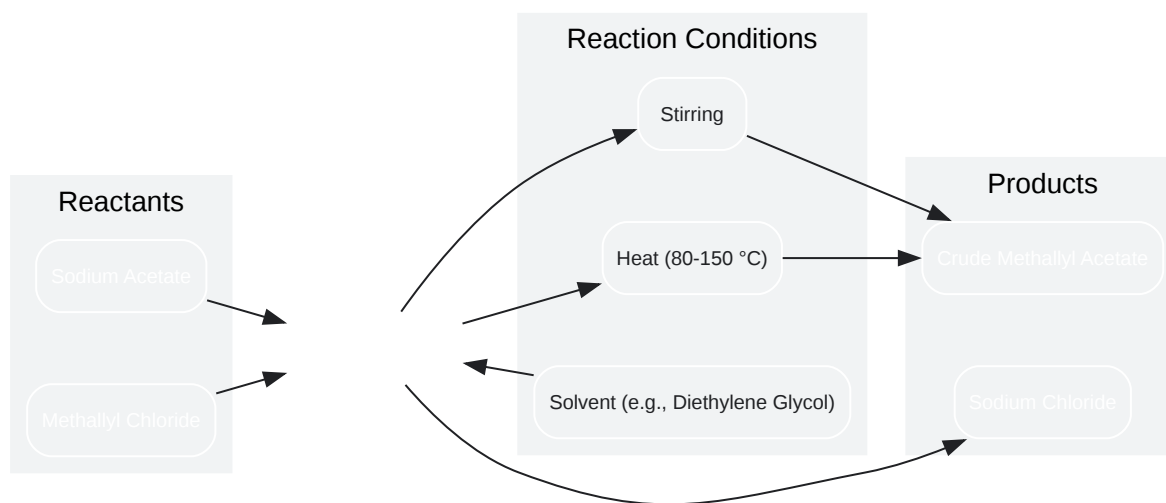
Two primary methods for the synthesis of **methallyl acetate** are well-documented: the reaction of methallyl chloride with sodium acetate and the Fischer esterification of methallyl alcohol with acetic acid.^[7]

This method involves a nucleophilic substitution reaction.



Experimental Procedure: A detailed industrial-scale procedure is described in a patent, which can be adapted for laboratory synthesis.^[8]

- In a reaction vessel equipped with a stirrer, condenser, and thermometer, charge methallyl chloride, sodium acetate, and a suitable solvent (e.g., diethylene glycol).^[8]
- Add a catalytic amount of a phase transfer catalyst if necessary.
- Heat the reaction mixture to reflux (approximately 80-150 °C) with vigorous stirring.^[8]
- Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the precipitated sodium chloride.
- The crude **methallyl acetate** can be purified by fractional distillation under reduced pressure.^[8]



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Caption: Synthesis of **Methallyl Acetate** from Methallyl Chloride.

This is a classic acid-catalyzed esterification.[7]

Reaction: $\text{CH}_2(\text{C}(\text{CH}_3))\text{CH}_2\text{OH} + \text{CH}_3\text{COOH} \rightleftharpoons \text{CH}_2(\text{C}(\text{CH}_3))\text{CH}_2\text{OOCCH}_3 + \text{H}_2\text{O}$

Experimental Procedure:

- Combine methallyl alcohol and a slight excess of glacial acetic acid in a round-bottom flask.
- Carefully add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid).
- Equip the flask with a reflux condenser and heat the mixture to reflux for several hours.
- After cooling, transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Filter to remove the drying agent and purify the resulting **methallyl acetate** by distillation.

Purification

Fractional distillation is the most common method for purifying **methallyl acetate**. For mixtures containing water, azeotropic distillation or pervaporation techniques may be employed.[9]

Characterization

The identity and purity of synthesized **methallyl acetate** can be confirmed using the spectroscopic methods outlined in Section 3 (NMR, IR, MS) and chromatographic techniques such as Gas Chromatography (GC).

Safety and Handling

Methallyl acetate is a flammable liquid and vapor.[1] It may cause skin and eye irritation.[3] Handle in a well-ventilated area, away from sources of ignition, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and relevant experimental protocols for **methallyl acetate**. The compiled data and methodologies offer a valuable resource for researchers and professionals, facilitating its effective use in various scientific and industrial applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methallyl Acetate: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362551#methallyl-acetate-chemical-properties-and-structure]

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